

stereoselective synthesis using vinylcyclooctane derivatives

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Compound Focus: Vinylcyclooctane

CAS No.: 61142-41-4

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Related Stereoselective Methodologies with Strained Systems

System & Reaction Type	Key Feature / Control Element	Stereochemical Outcome	Primary Citation
Vinyl Cyclopropane (VCP) Ring-Opening [1]	Rh(I)/Ferrocene bisphosphine catalyst; aryl boronic acid nucleophile	>99% regioselectivity; 88-96% ee (enantioselectivity)	[1]
Acyl Bicyclobutane (BCB) Hydrophosphination [2]	Catalyst-controlled regiodivergence (Cu(I) for α -, Cu(II) for β' -selectivity)	>20:1 d.r. (diastereomeric ratio)	[2]
Vinyldiazo Compound Cyclopropanation [3]	Chiral catalyst for enantioselective transformation	High ee	[3]
General VCP/VCB Reactivity [4]	Transition-metal-mediated ring-opening	Controlled stereochemistry	[4]

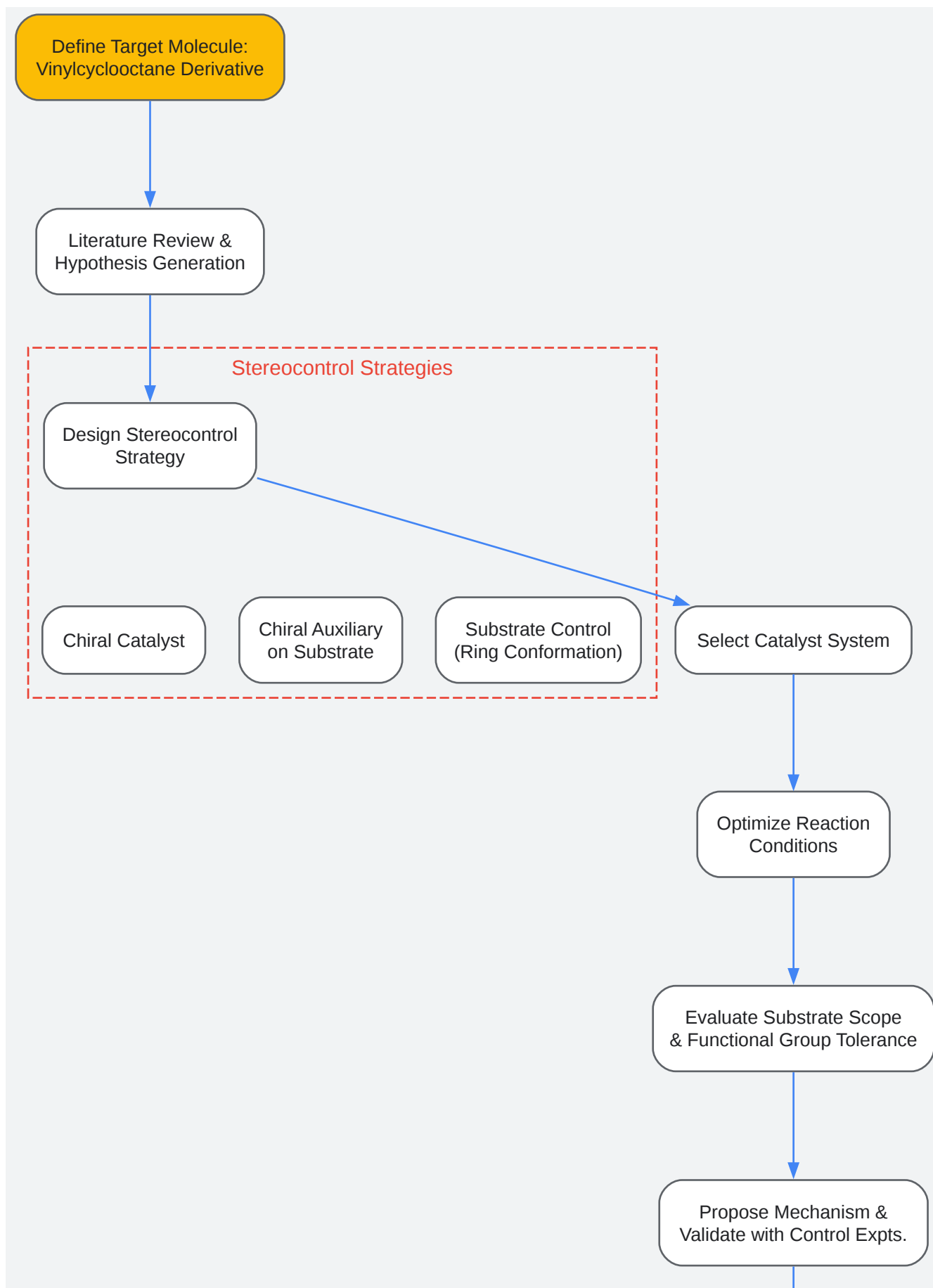
Experimental Protocol: Rh-Catalyzed Ring Opening of Vinyl Cyclopropanes

The following detailed protocol is adapted from a recent study on vinyl cyclopropanes, which serves as a useful analog for the type of stereoselective transformations possible with strained alkene systems [1].

- **Reaction Setup:** Conduct reactions under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk techniques or a glovebox.
- **Catalyst Preparation:** In a glovebox, combine $[\text{Rh}(\text{cod})(\text{OH})_2]$ (2.5 mol%) and the ferrocene-based bisphosphine ligand **L1** (6 mol%) in a sealed vial.
- **Reaction Vessel:** Charge an oven-dried reaction tube with the racemic vinyl cyclopropane substrate **1** (0.5 mmol, 1.0 equiv) and Cs_2CO_3 (1.0 equiv).
- **Additives:** Add a solution of $\text{Zn}(\text{OTf})_2$ (0.2 equiv) in anhydrous tetrahydropyran (THP) (0.5 mL) to the reaction tube.
- **Catalyst Addition:** Add the pre-formed Rh/L1 catalyst solution to the reaction tube.
- **Nucleophile Addition:** Finally, add the aryl boronic acid **2** (3.0 equiv).
- **Reaction Execution:** Seal the tube, remove it from the glovebox, and heat the reaction mixture at 50°C for 24 hours with stirring.
- **Work-up:** After cooling to room temperature, dilute the mixture with ethyl acetate and water. Separate the layers and extract the aqueous layer with ethyl acetate (3x).
- **Purification:** Dry the combined organic extracts over Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude residue by flash chromatography on silica gel to obtain the pure chiral 1,4-diene product.

Workflow for Developing New Stereoselective Methodologies

Given the lack of direct information on **vinylcyclooctanes**, the diagram below outlines a logical workflow a research team might follow to develop a new stereoselective methodology, based on the principles observed in the search results.





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Application Notes

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A Research Strategy for Vinylcyclooctanes

To advance your research on **vinylcyclooctane** derivatives specifically, consider these steps:

- **Explore Larger Ring Systems:** The high reactivity in the search results comes from high ring strain (cyclopropanes, cyclobutanes). **Vinylcyclooctanes** have different, more complex conformational strain. Focus your search on **medium-sized ring chemistry** (8-11 members) and their synthetic applications.
- **Investigate Different Reaction Types:** For larger rings, synthesis often shifts from ring-opening to **ring-closing** strategies like ring-closing metathesis (RCM) or **transannular** reactions unique to medium-sized rings.
- **Use Specialized Databases:** Perform a detailed search on specialized scientific databases like **SciFinder** or **Reaxys**, using "**vinylcyclooctane**" as a keyword and filtering for synthetic methods and stereoselectivity.

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References

1. and Enantioselective Ring Opening of Vinyl Cyclopropanes [pmc.ncbi.nlm.nih.gov]
2. Diastereoselective synthesis of multi-substituted ... [nature.com]
3. Expanded access to vinyl diazo compounds and their ... [sciencedirect.com]
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